

# Technical Guide: Physical and Chemical Properties of 2,2-Dichloropentane

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## Compound of Interest

Compound Name: 2,2-Dichloropentane

Cat. No.: B14692929

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## Introduction

**2,2-Dichloropentane** is a geminal dihalide, an organic compound with the formula  $C_5H_{10}Cl_2$ . In this molecule, two chlorine atoms are attached to the second carbon atom of a pentane chain. This structural feature imparts specific chemical reactivity to the molecule, making it a point of interest in organic synthesis. This technical guide provides a comprehensive overview of the physical and chemical properties of **2,2-Dichloropentane**, along with experimental methodologies for its synthesis and characterization. All quantitative data is summarized for clarity, and logical relationships are visualized using the DOT language.

## Physical Properties

The physical characteristics of **2,2-Dichloropentane** are summarized in the tables below. It is important to note that some reported values may vary slightly between different sources.

## General and Molar Properties

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>10</sub> Cl <sub>2</sub>	[1][2][3]
Molecular Weight	141.04 g/mol	
Canonical SMILES	CCCC(C)(Cl)Cl	
InChI	InChI=1S/C5H10Cl2/c1-3-4-5(2,6)7/h3-4H2,1-2H3	[3]
CAS Number	34887-14-4	[1][2][4][3]

## Thermal and Density Properties

Property	Value	Source(s)
Boiling Point	128-129.9 °C at 760 mmHg	[1][2][5]
Melting Point	-75.05 °C (estimate)	[1][2]
Density	1.036 - 1.053 g/cm <sup>3</sup>	[2]
Flash Point	31.5 °C	[2]
Vapor Pressure	12.1 mmHg at 25 °C	[4]

## Optical and Other Properties

Property	Value	Source(s)
Refractive Index	1.4320 - 1.434	[1][2]
Hydrogen Bond Donor Count	0	
Hydrogen Bond Acceptor Count	0	[1]
Rotatable Bond Count	2	[1]
LogP	2.98	[1]

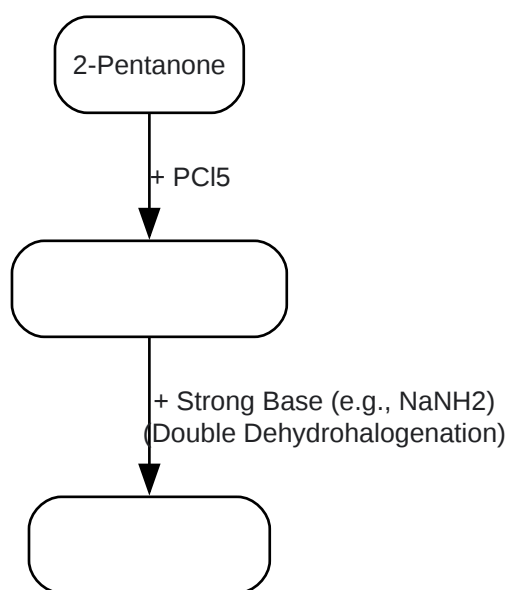
## Chemical Properties and Reactivity

**2,2-Dichloropentane** is classified as a geminal dihalide, which dictates its primary chemical reactivity. Geminal dihalides are versatile precursors in organic synthesis.[6]

**Synthesis:** A common method for the synthesis of geminal dihalides is the reaction of a ketone with phosphorus pentachloride ( $\text{PCl}_5$ ). In the case of **2,2-Dichloropentane**, the precursor would be 2-pentanone. The carbonyl oxygen is replaced by two chlorine atoms.[6][7]

**Dehydrohalogenation:** When treated with a strong base, such as sodium amide ( $\text{NaNH}_2$ ), **2,2-Dichloropentane** can undergo a double dehydrohalogenation reaction to yield pentyne isomers. This is a characteristic reaction of geminal dihalides and is a useful method for the formation of alkynes.[6]

The following diagram illustrates the key chemical transformations of **2,2-Dichloropentane**.



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#### Key Chemical Transformations of **2,2-Dichloropentane**

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2,2-Dichloropentane** are not readily available in the surveyed literature. However, representative procedures for analogous compounds and general spectroscopic methods are provided below.

## Synthesis of a Geminal Dichloride: Preparation of 2,2-Dichloropropane

This protocol for the synthesis of 2,2-dichloropropane from acetone and phosphorus pentachloride serves as a representative example for the synthesis of geminal dichlorides from ketones.<sup>[1]</sup>

### Materials:

- Acetone
- Phosphorus pentachloride ( $\text{PCl}_5$ )
- Ice water
- Sodium carbonate solution (dilute)
- Anhydrous calcium chloride
- Separatory funnel
- Distillation apparatus

### Procedure:

- To 5 g of acetone, well-cooled in an ice water bath, slowly add 15 g of phosphorus pentachloride in small portions.
- Once all the phosphorus pentachloride has been added and dissolved, pour the resulting yellow liquid into ice-cold water.
- Allow the mixture to stand until the phosphorus oxychloride decomposes. 2,2-Dichloropropane will separate as a heavy, oily layer at the bottom.
- Separate the 2,2-dichloropropane using a separatory funnel.
- Wash the product sequentially with water, a dilute sodium carbonate solution, and again with water.

- Dry the 2,2-dichloropropane over anhydrous calcium chloride.
- Purify the crude product by distillation, collecting the fraction that boils at 70 °C.

## General Protocol for Dehydrohalogenation of a Geminal Dihalide

The following is a general procedure for the dehydrohalogenation of a geminal dihalide to form an alkyne using a strong base.<sup>[2][4]</sup>

Materials:

- Geminal dihalide (e.g., **2,2-Dichloropentane**)
- Strong base (e.g., Sodium amide, NaNH<sub>2</sub>, in liquid ammonia)
- Inert solvent (e.g., liquid ammonia)
- Apparatus for reactions at low temperatures

Procedure:

- In a flask equipped for low-temperature reactions, dissolve the geminal dihalide in a suitable inert solvent.
- Cool the solution to an appropriate temperature (e.g., the boiling point of liquid ammonia, -33 °C).
- Slowly add at least two equivalents of the strong base to the cooled solution.
- Allow the reaction to proceed for a sufficient amount of time. The reaction progress can be monitored by appropriate analytical techniques (e.g., TLC, GC).
- Upon completion, the reaction is typically quenched by the addition of water or a dilute acid.
- The alkyne product is then isolated and purified using standard techniques such as extraction and distillation.

## General Protocol for Nuclear Magnetic Resonance (NMR) Spectroscopy

The following outlines the general steps for obtaining an NMR spectrum of a liquid sample like **2,2-Dichloropentane**.

Materials and Equipment:

- NMR spectrometer
- NMR tube
- Deuterated solvent (e.g.,  $\text{CDCl}_3$ )
- Pipette

Procedure:

- Prepare a solution of the sample by dissolving a small amount (typically 5-25 mg for  $^1\text{H}$  NMR) in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., chloroform-d,  $\text{CDCl}_3$ ) in a small vial.
- Transfer the solution into a clean NMR tube using a pipette.
- Place the NMR tube in the spectrometer's sample holder.
- The instrument will then be used to lock onto the deuterium signal of the solvent, shim the magnetic field to improve homogeneity, and acquire the NMR spectrum.
- Process the acquired data (Fourier transform, phase correction, and baseline correction) to obtain the final spectrum.

## General Protocol for Infrared (IR) Spectroscopy

For a liquid sample such as **2,2-Dichloropentane**, the following general procedure can be used to obtain an IR spectrum.

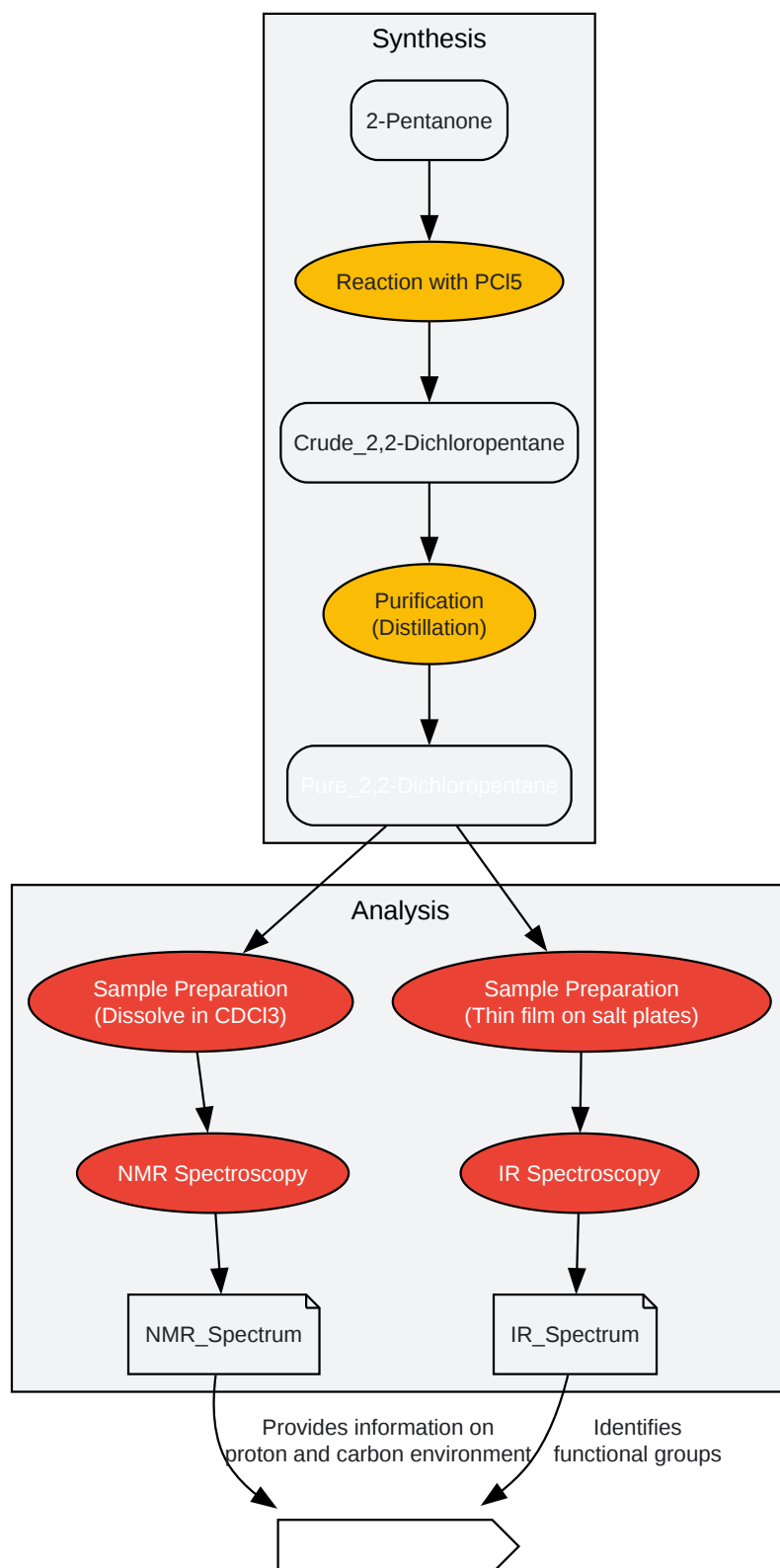
Materials and Equipment:

- FTIR spectrometer
- Salt plates (e.g., NaCl or KBr)
- Pipette

Procedure:

- Place a drop of the liquid sample onto the surface of a clean, dry salt plate.
- Carefully place a second salt plate on top of the first, creating a thin liquid film between the plates.
- Mount the "sandwich" of salt plates in the sample holder of the IR spectrometer.
- Acquire the infrared spectrum of the sample.
- After analysis, clean the salt plates thoroughly with a suitable solvent and store them in a desiccator to prevent damage from moisture.

The following diagram illustrates a generalized workflow for the chemical analysis of **2,2-Dichloropentane**.



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Generalized Workflow for Synthesis and Analysis



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- To cite this document: BenchChem. [Technical Guide: Physical and Chemical Properties of 2,2-Dichloropentane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14692929#physical-and-chemical-properties-of-2-2-dichloropentane]

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